

# Comprehensive literature review of 4-Amino-N-methylaniline research

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## Compound of Interest

Compound Name: 4-Amino-N-methylaniline

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An In-Depth Technical Guide to **4-Amino-N-methylaniline**

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## Introduction

**4-Amino-N-methylaniline**, also known as N-methyl-p-phenylenediamine, is an aromatic amine with the chemical formula  $C_7H_{10}N_2$ .<sup>[1][2]</sup> This compound serves as a crucial intermediate and building block in various fields of chemical synthesis. Its structure, featuring both a primary and a secondary amine group on a benzene ring, imparts a unique reactivity profile that makes it valuable in the synthesis of dyes, polymers, and specialty organic molecules.<sup>[1][3]</sup> This guide provides a comprehensive review of **4-Amino-N-methylaniline**, detailing its physicochemical properties, synthesis methodologies, analytical characterization, key applications, and essential safety protocols for researchers, scientists, and professionals in drug development and chemical manufacturing.

## Physicochemical Properties

Understanding the fundamental physical and chemical properties of **4-Amino-N-methylaniline** is critical for its effective use in experimental design and industrial applications. The compound is a white to slightly yellow or dark gray solid at room temperature and is known to be stable under normal temperatures and pressures.<sup>[1][4]</sup> It exhibits limited solubility in water but is soluble in organic solvents like alcohols, ethers, and ketones.<sup>[1]</sup>

Property	Value	Source(s)
CAS Number	623-09-6	[2]
Molecular Formula	C <sub>7</sub> H <sub>10</sub> N <sub>2</sub>	[1][2]
Molar Mass	122.17 g/mol	[1][2]
Appearance	White to slightly yellow or dark gray solid	[1][4]
Melting Point	36°C	[1]
Boiling Point	257°C	[4]
Density	~1.098 g/cm <sup>3</sup>	[4]
pKa	7.01 ± 0.10 (Predicted)	[1]
Solubility	Insoluble in water; soluble in organic solvents	[1]

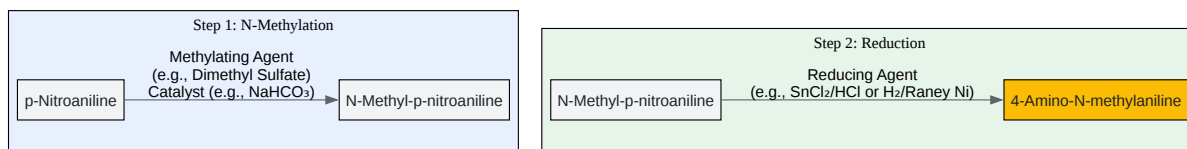
## Synthesis of 4-Amino-N-methylaniline

The synthesis of **4-Amino-N-methylaniline** is typically achieved through a multi-step process that is adaptable for both laboratory and industrial-scale production. A common and efficient route involves the N-methylation of a protected or nitro-substituted aniline, followed by the reduction of the nitro group to a primary amine. This strategy prevents the over-methylation of the aromatic amine and ensures high selectivity.[5]

### Causality in Synthetic Strategy

The choice of a two-step synthesis is deliberate. Direct methylation of p-phenylenediamine can lead to a mixture of mono-, di-, tri-, and even tetra-methylated products, which are difficult to separate.[6] Starting with p-nitroaniline protects one of the amine functionalities (in its nitro precursor form). The initial methylation selectively targets the existing amino group. The subsequent reduction of the nitro group is a well-established and high-yielding transformation, providing the desired product with high purity.[5]

### Synthetic Pathway Diagram



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Caption: Two-step synthesis of **4-Amino-N-methylaniline**.

## Detailed Experimental Protocol: Two-Step Synthesis

This protocol is a representative method adapted from established procedures for aniline methylation and nitro group reduction.<sup>[5][7]</sup>

### Step 1: Synthesis of N-Methyl-p-nitroaniline

- **Setup:** In a three-necked round-bottom flask equipped with a mechanical stirrer, thermometer, and dropping funnel, add p-nitroaniline and a suitable solvent such as N,N-dimethylformamide (DMF).
- **Base Addition:** Add a base, such as sodium bicarbonate or potassium carbonate, to the mixture.<sup>[5]</sup>
- **Methylation:** While stirring, slowly add a methylating agent like dimethyl sulfate dropwise, ensuring the temperature is maintained below 40°C using an ice bath. The causality here is to control the exothermic reaction and prevent side product formation.
- **Reaction:** After the addition is complete, allow the mixture to stir at room temperature for 12-24 hours, or until TLC analysis indicates the consumption of the starting material.
- **Workup:** Pour the reaction mixture into cold water to precipitate the product. Filter the solid, wash thoroughly with water to remove inorganic salts, and dry under vacuum. The product, N-Methyl-p-nitroaniline, can be purified by recrystallization from ethanol.

## Step 2: Synthesis of **4-Amino-N-methylaniline**

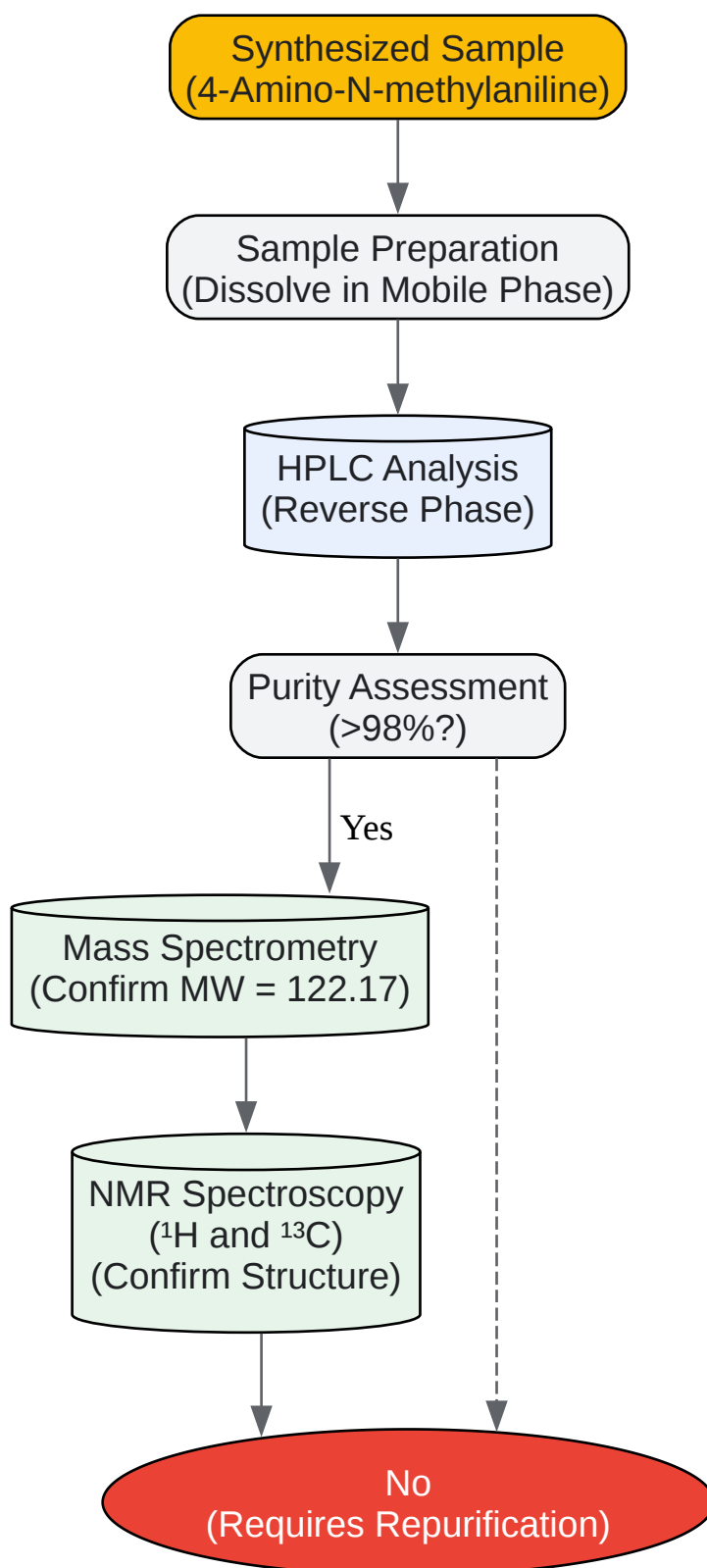
- **Setup:** In a round-bottom flask fitted with a reflux condenser, dissolve the N-Methyl-p-nitroaniline from Step 1 in concentrated hydrochloric acid. A solution of stannous chloride ( $\text{SnCl}_2$ ) in concentrated HCl is prepared separately.<sup>[7]</sup>
- **Reduction:** Slowly add the stannous chloride solution to the warm solution of the nitro compound. The reaction is exothermic and should be controlled with occasional cooling.<sup>[7]</sup>
- **Completion:** After the addition, heat the mixture to reflux for approximately 90 minutes to ensure the complete reduction of the nitro group.<sup>[7]</sup>
- **Isolation:** Cool the flask in an ice bath to precipitate the tin salt of the product. Filter the salt and redissolve it in water.
- **Neutralization & Extraction:** To liberate the free base, cover the acidic solution with a layer of ether and add a 50% sodium hydroxide solution while keeping the mixture cold with ice. This step must be performed carefully as the product is sensitive to air oxidation.<sup>[7]</sup> Extract the aqueous layer several times with ether.
- **Purification:** Combine the ethereal extracts, dry over anhydrous sodium sulfate, and evaporate the solvent. The resulting crude **4-Amino-N-methylaniline** can be purified by vacuum distillation.<sup>[7]</sup>

## Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity and purity of synthesized **4-Amino-N-methylaniline**. A combination of chromatographic and spectroscopic techniques is typically employed.

## Standard Analytical Workflow

A self-validating analytical workflow ensures that the material meets the required specifications for subsequent research or application. This typically involves an initial purity assessment by HPLC, followed by structural confirmation using mass spectrometry and NMR spectroscopy.



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Caption: Standard workflow for analytical characterization.

## Key Spectroscopic and Chromatographic Data

Technique	Expected Data
<sup>1</sup> H-NMR	Signals corresponding to aromatic protons (likely two doublets in the ~6.5-7.0 ppm range), a singlet for the N-CH <sub>3</sub> protons (~2.8 ppm), a broad singlet for the NH proton, and a broad singlet for the NH <sub>2</sub> protons.[8]
<sup>13</sup> C-NMR	Signals for four distinct aromatic carbons and one signal for the N-CH <sub>3</sub> carbon (~31 ppm).[8]
IR Spectroscopy	Characteristic peaks for N-H stretching (primary and secondary amines, ~3200-3400 cm <sup>-1</sup> ), C-N stretching, and aromatic C-H and C=C bonds.
Mass Spec (GC-MS)	Molecular ion peak (M <sup>+</sup> ) at m/z = 122.[2]
HPLC	A single major peak under reverse-phase conditions, indicating high purity.[9]

## Protocol: HPLC Purity Analysis

This protocol is based on a standard reverse-phase HPLC method for analyzing polar aromatic compounds.[9]

- **Mobile Phase Preparation:** Prepare a mobile phase consisting of acetonitrile and water, with a small amount of an acid modifier like phosphoric acid or formic acid (for MS compatibility). A typical gradient might run from 10% to 90% acetonitrile over 15 minutes.
- **Standard Preparation:** Accurately weigh and dissolve a reference standard of **4-Amino-N-methylaniline** in the mobile phase to create a stock solution of known concentration (e.g., 1 mg/mL).
- **Sample Preparation:** Dissolve the synthesized sample in the mobile phase to a similar concentration.
- **Instrumentation:** Use a C18 reverse-phase column. Set the column temperature to 30°C and the flow rate to 0.7-1.0 mL/min.[10] Set the UV detector to a wavelength where the analyte

has strong absorbance (e.g., 190-254 nm).[10]

- Analysis: Inject the sample and run the gradient.
- Quantification: Calculate the purity of the sample by comparing the area of the main peak to the total area of all peaks in the chromatogram.

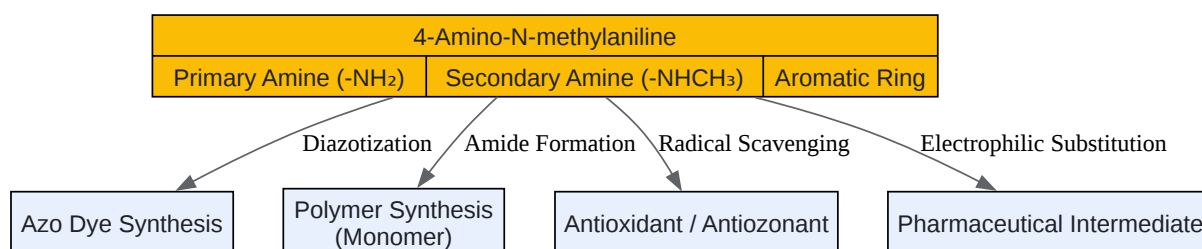
## Applications in Research and Industry

The bifunctional nature of **4-Amino-N-methylaniline** makes it a versatile intermediate. Its applications are primarily driven by the reactivity of its two amine groups.

### Core Application Areas

- Dye Synthesis: As a substituted p-phenylenediamine, it is a key precursor for various dyes. [1] The primary amine can be diazotized and coupled to form azo dyes, while the overall structure can be incorporated into more complex chromophores used in textiles and inks.[11]
- Polymer Chemistry: N-substituted p-phenylenediamines are widely used as antioxidants and antiozonants in the rubber industry to prevent degradation and extend the lifespan of products like tires.[12][13] **4-Amino-N-methylaniline** can act as a monomer in the synthesis of polyamides or as a chain-terminating agent, controlling polymer molecular weight.
- Organic Synthesis: It serves as a valuable building block for pharmaceuticals and agrochemicals.[3][14] The differential reactivity of the primary and secondary amines allows for selective functionalization, enabling the construction of complex molecular architectures.

### Structure-Application Relationship



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Caption: Linking molecular features to key applications.

## Toxicology and Safety

**4-Amino-N-methylaniline** is a hazardous chemical and must be handled with appropriate safety precautions.

### Hazard Identification

According to the Globally Harmonized System (GHS), **4-Amino-N-methylaniline** is classified with the following hazards:[2][15]

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.

Prolonged or repeated exposure may cause allergic reactions in sensitive individuals.[16]

Chronic exposure to related aromatic amines has been associated with systemic toxicity.[17]

### Safe Handling and Storage

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, safety goggles with side shields, and a lab coat.[16] Use a respirator with appropriate cartridges if handling the powder outside of a fume hood.[16]
- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or vapors.[18] An eyewash station and safety shower must be readily accessible.[18]
- Handling: Avoid generating dust.[18] Wash hands thoroughly after handling. Contaminated clothing should be removed and laundered before reuse.[18]



- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][18] Keep away from incompatible materials such as acids, acid chlorides, and strong oxidizing agents.[16] The compound should be protected from light.[18]

## First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[16]
- Skin Contact: Immediately wash off with soap and plenty of water. Consult a physician.[16]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[16]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[16]

## Conclusion

**4-Amino-N-methylaniline** is a compound of significant utility in chemical synthesis, valued for its role as an intermediate in the production of dyes and polymers and as a versatile building block in organic chemistry. Its synthesis via a controlled, two-step pathway ensures high purity, which can be verified through a standard analytical workflow combining chromatography and spectroscopy. While its applications are broad, its hazardous nature necessitates strict adherence to safety protocols during handling and storage. Continued research into N-substituted p-phenylenediamines is likely to uncover new applications, particularly in materials science and medicinal chemistry, further cementing the importance of this foundational chemical.

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